

Spectroscopic and Methodological Insights into 5-Hydroxymethyl xylouridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxymethyl xylouridine

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Introduction

5-Hydroxymethyl xylouridine is a modified nucleoside, an analog of thymidine, which holds potential for applications in various research and development domains, particularly in the labeling of cells and the tracking of DNA synthesis.^[1] Understanding its structural and physicochemical properties through spectroscopic analysis is paramount for its effective utilization. This technical guide provides a comprehensive overview of the methodologies for acquiring Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for nucleoside analogs like **5-Hydroxymethyl xylouridine**.

Disclaimer: Despite extensive literature searches, specific experimental NMR and Mass Spectrometry data for **5-Hydroxymethyl xylouridine** were not readily available. The data presented in the tables below are representative and based on closely related compounds such as 5-hydroxymethyluridine. These should be considered illustrative until specific experimental data for **5-Hydroxymethyl xylouridine** is published.

Data Presentation

Nuclear Magnetic Resonance (NMR) Spectroscopy Data (Hypothetical)

NMR spectroscopy is a powerful technique for elucidating the molecular structure of organic compounds. The following table outlines the expected ^1H and ^{13}C NMR chemical shifts for **5-Hydroxymethyl xylouridine**, based on data from analogous compounds.

| Assignment | ^1H Chemical Shift (ppm) | ^{13}C Chemical Shift (ppm) |
|----------------------|-----------------------------------|--------------------------------------|
| H-6 | ~7.8 | ~141.0 |
| H-1' | ~5.9 | ~90.0 |
| H-2' | ~4.3 | ~75.0 |
| H-3' | ~4.1 | ~76.0 |
| H-4' | ~4.0 | ~85.0 |
| H-5'a, H-5'b | ~3.8, ~3.7 | ~61.0 |
| 5-CH ₂ OH | ~4.5 | ~59.0 |
| C-2 | - | ~151.0 |
| C-4 | - | ~164.0 |
| C-5 | - | ~110.0 |

Mass Spectrometry (MS) Data (Hypothetical)

Mass spectrometry is employed to determine the molecular weight and elemental composition of a compound. For **5-Hydroxymethyl xylouridine**, high-resolution mass spectrometry (HRMS) would provide the most accurate mass determination.

| Ion | Calculated m/z | Observed m/z (Hypothetical) |
|---------------------|----------------|-----------------------------|
| [M+H] ⁺ | 275.0879 | 275.0875 |
| [M+Na] ⁺ | 297.0698 | 297.0695 |
| [M-H] ⁻ | 273.0723 | 273.0726 |

Experimental Protocols

The following sections detail generalized protocols for the NMR and MS analysis of modified nucleosides like **5-Hydroxymethyl xylouridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of **5-Hydroxymethyl xylouridine** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D₂O, DMSO-d₆).
- Transfer the solution to a 5 mm NMR tube.
- If necessary, add a small amount of a reference standard (e.g., TMS or DSS).

Data Acquisition:

- Acquire ¹H NMR spectra on a 400 MHz or higher field spectrometer.
- Acquire ¹³C NMR spectra using a proton-decoupled pulse sequence.
- For more detailed structural elucidation, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) should be performed.

Mass Spectrometry (MS)

Sample Preparation:

- Prepare a stock solution of **5-Hydroxymethyl xylouridine** in a suitable solvent (e.g., methanol, water/acetonitrile mixture) at a concentration of approximately 1 mg/mL.
- Dilute the stock solution to a final concentration of 1-10 µg/mL for analysis.

Data Acquisition (LC-MS):

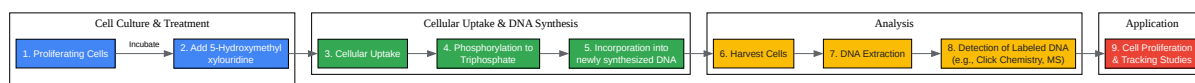
- Chromatography: Perform liquid chromatography using a C18 reversed-phase column.
 - Mobile Phase A: 0.1% formic acid in water.

- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient from 5% to 95% B over 10-20 minutes.
- Mass Spectrometry:
 - Ionization: Use Electrospray Ionization (ESI) in both positive and negative ion modes.
 - Mass Analyzer: A high-resolution mass spectrometer such as a Time-of-Flight (TOF) or Orbitrap analyzer is recommended for accurate mass measurements.
 - Data Acquisition: Acquire full scan mass spectra over a relevant m/z range (e.g., 100-500). For structural confirmation, perform tandem mass spectrometry (MS/MS) on the parent ion.

Mandatory Visualization

Experimental Workflow for DNA Labeling and Tracking

The following diagram illustrates a generalized workflow for utilizing **5-Hydroxymethyl xylouridine** as a thymidine analog to label and track newly synthesized DNA in a cell culture system.



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*Workflow for DNA labeling using **5-Hydroxymethyl xylouridine**.*

This workflow outlines the key steps from introducing the nucleoside analog to the cells, its metabolic activation and incorporation into DNA, and the subsequent analysis to track cell proliferation. The ability to introduce a modified nucleoside that can be subsequently detected

provides a powerful tool for studying DNA replication and cell division in various biological contexts.

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References

- 1. medchemexpress.com [medchemexpress.com]
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